

A Comprehensive Technical Guide to the Physicochemical Properties of 3,4-Difluorobenzonitrile

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Compound of Interest

Compound Name: **3,4-Difluorobenzonitrile**

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This technical guide provides an in-depth analysis of the melting and boiling points of **3,4-Difluorobenzonitrile**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The document outlines its physical characteristics, detailed experimental protocols for property determination, and a logical workflow for these analytical procedures.

Core Physicochemical Data

3,4-Difluorobenzonitrile is a white to off-white crystalline powder at room temperature.^[1] Its physical properties are critical for its handling, reaction setup, and purification in synthetic chemistry. The introduction of two fluorine atoms onto the benzonitrile ring significantly influences its electronic and steric properties, which can enhance the biological activity, stability, and lipophilicity of derivative compounds.^[1]

The key physical constants of **3,4-Difluorobenzonitrile** are summarized in the table below.

Property	Value	Source(s)
Melting Point	46-48°C	[1]
52-54°C	[2] [3] [4]	
47.0-53.0°C		
Boiling Point	198-200°C	

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity of **3,4-Difluorobenzonitrile**. The following are detailed methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state. For a pure crystalline compound, this occurs over a narrow range.[\[5\]](#)[\[6\]](#) An impure sample will typically exhibit a depressed and broader melting point range.[\[5\]](#)[\[6\]](#)

Method 1: Capillary Tube Method using a Melting Point Apparatus

This is a common and accurate method for determining the melting point of a solid organic compound.[\[5\]](#)[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)[\[5\]](#)
- Capillary tubes (sealed at one end)[\[5\]](#)[\[8\]](#)
- Thermometer (calibrated)[\[6\]](#)
- Spatula[\[7\]](#)
- Mortar and pestle (optional)[\[7\]](#)

Procedure:

- Sample Preparation: Ensure the **3,4-Difluorobenzonitrile** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[9]
- Capillary Tube Packing: Push the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube on a hard surface to pack the solid down. Repeat until the packed sample height is 1-2 mm.[8][9]
- Apparatus Setup: Place the packed capillary tube into the sample holder of the melting point apparatus.[5] Insert a calibrated thermometer into the designated port.
- Heating: Turn on the apparatus and heat the sample.[7] For an unknown sample, a rapid initial heating can be done to determine an approximate melting point.[5] For an accurate measurement, allow the apparatus to cool and then heat at a slow, controlled rate of 1-2°C per minute as the temperature approaches the expected melting point.[5][6]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This range is the melting point.[5][7]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10][11][12]

Method 2: Capillary Tube Method (Siwoloboff's Method)

This micro-method is suitable for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or a beaker with heating oil (e.g., mineral oil, silicone oil)[12][13]
- Small test tube (fusion tube)[11][13]
- Capillary tube (sealed at one end)[10][13]

- Thermometer[11][13]
- Heating source (e.g., Bunsen burner or hot plate)[10][13]
- Stand and clamp[11]

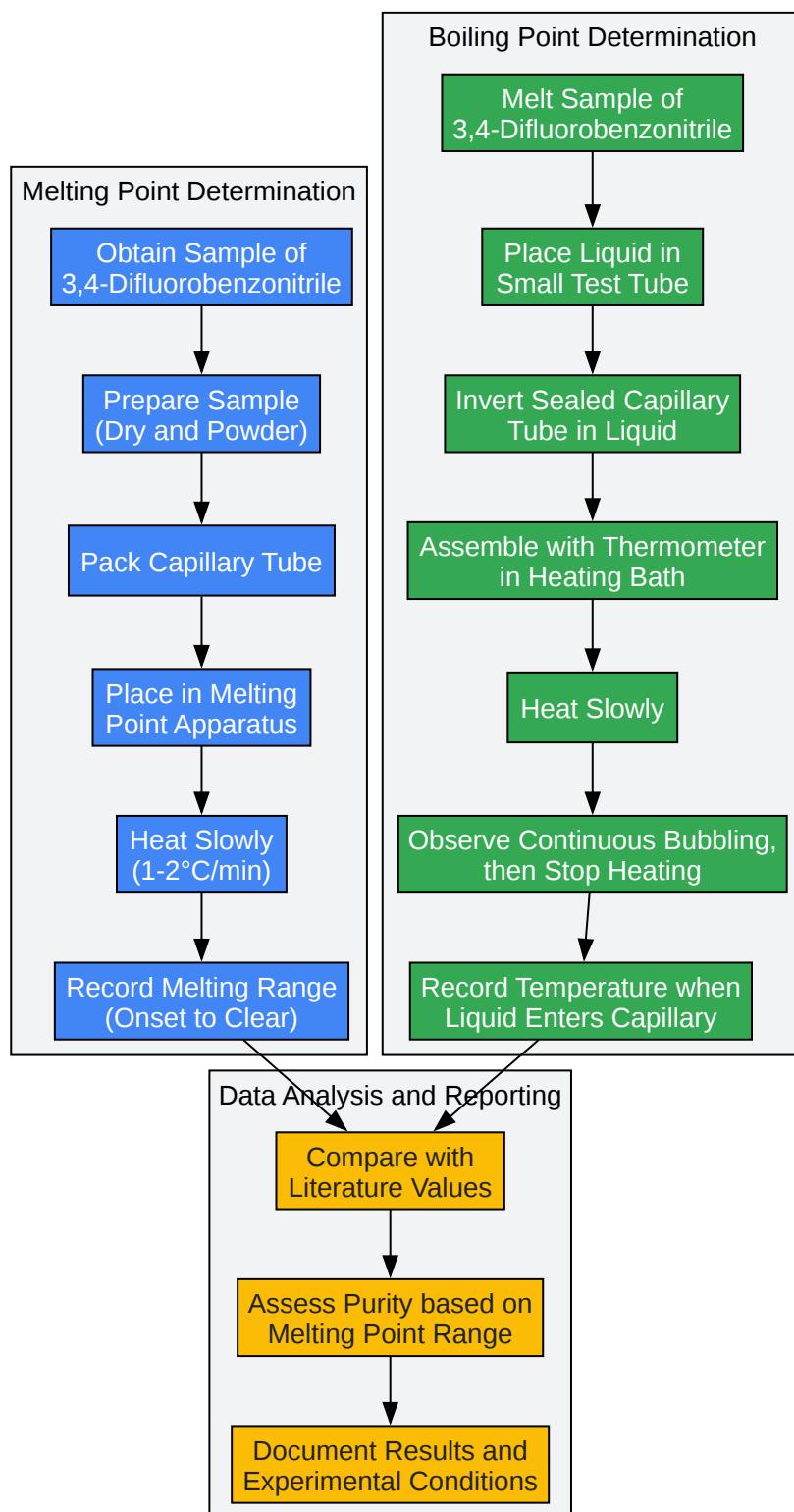
Procedure:

- Sample Preparation: Place a few milliliters of **3,4-Difluorobenzonitrile** (in its liquid state, which will require gentle warming above its melting point) into a small test tube.[11]
- Capillary Inversion: Place a capillary tube, with its sealed end pointing upwards, into the liquid in the test tube.[13][14]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[6][12] Clamp the assembly in a heating bath (Thiele tube or oil bath) so that the heat-transfer liquid is above the level of the sample but below the opening of the test tube.[12]
- Heating: Gently and slowly heat the side arm of the Thiele tube or the oil bath.[12][13] As the temperature rises, air trapped in the capillary tube will expand and a slow stream of bubbles will emerge from the open end of the capillary.
- Observation and Recording: Continue heating until a rapid and continuous stream of bubbles is observed.[13] At this point, stop heating. The liquid will begin to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample.[12] Record this temperature. It is also advisable to record the atmospheric pressure as boiling point is pressure-dependent.[10]

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for determining the melting and boiling points of **3,4-Difluorobenzonitrile**.

Workflow for Physical Property Determination of 3,4-Difluorobenzonitrile

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Caption: Logical workflow for the determination of melting and boiling points.

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